

Total Synthesis Protocol for Griselimycin and its Analogs: An Application Note

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Compound of Interest

Compound Name: *Griselimycin*

Cat. No.: *B15567579*

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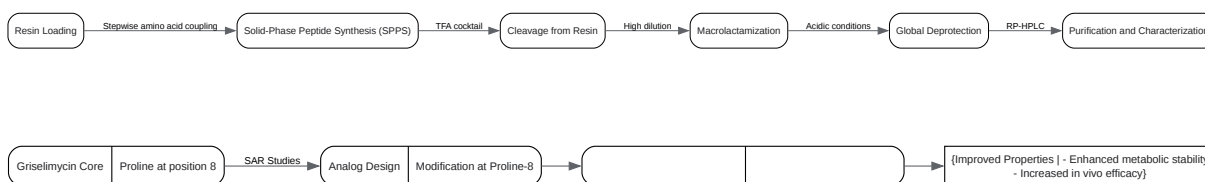
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview and experimental protocols for the total synthesis of **Griselimycin** and its structurally related analogs. **Griselimycin**, a cyclic depsipeptide, has garnered significant interest as a potent anti-tuberculosis agent by targeting the DNA polymerase sliding clamp (DnaN).[1][2] The synthetic strategies outlined below are primarily based on the successful total synthesis reported by Kling et al. (2015) in *Science*, which has paved the way for the development of optimized analogs with improved pharmacokinetic properties, such as Cyclohexyl**griselimycin** (CGM).

Overview of the Synthetic Strategy

The total synthesis of **Griselimycin** and its analogs is achieved through a convergent strategy primarily employing solid-phase peptide synthesis (SPPS). This methodology allows for the efficient and stepwise assembly of the linear peptide backbone on a solid support. Key features of the synthesis include the incorporation of non-proteinogenic amino acids, such as (2S,4R)-4-methyl-proline, followed by macrolactamization to form the characteristic cyclic structure.

A generalized workflow for the synthesis is depicted below:



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References

- 1. Elucidation of unusual biosynthesis and DnaN-targeting mode of action of potent anti-tuberculosis antibiotics Mycoplanecins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Antibiotics. Targeting DnaN for tuberculosis therapy using novel griselimycins - PubMed [pubmed.ncbi.nlm.nih.gov]
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